

Application Notes and Protocols for D-Ribose-13C-4 in NMR Spectroscopy

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

D-Ribose-13C-4 is a stable isotope-labeled sugar that serves as a powerful tool in nuclear magnetic resonance (NMR) spectroscopy for tracing the metabolic fate of ribose in biological systems. By introducing a carbon-13 isotope at the fourth carbon position, researchers can track the incorporation of this labeled ribose into various metabolic pathways, most notably the Pentose Phosphate Pathway (PPP) and nucleotide synthesis. These application notes provide detailed protocols for utilizing **D-Ribose-13C-4** in metabolic flux analysis and related NMR-based studies.

Core Applications

The primary application of **D-Ribose-13C-4** is in metabolic flux analysis (MFA) to quantitatively track the flow of carbon through the Pentose Phosphate Pathway. The PPP is a crucial metabolic route for the production of NADPH, which is essential for reductive biosynthesis and cellular antioxidant defense, and for the synthesis of ribose-5-phosphate, a precursor for nucleotides and nucleic acids.[1][2] By tracing the 13C-4 label, researchers can elucidate the relative activities of the oxidative and non-oxidative branches of the PPP.

Experimental Workflow

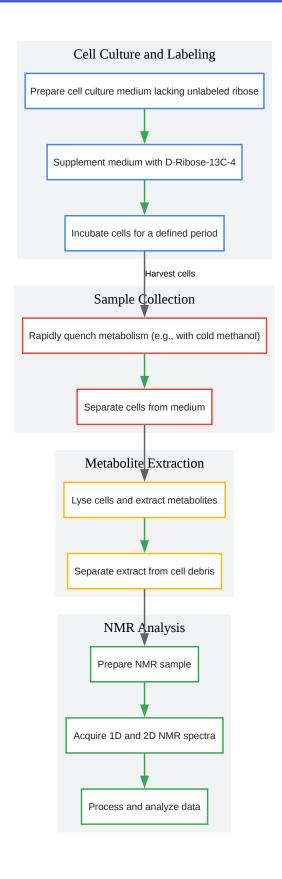




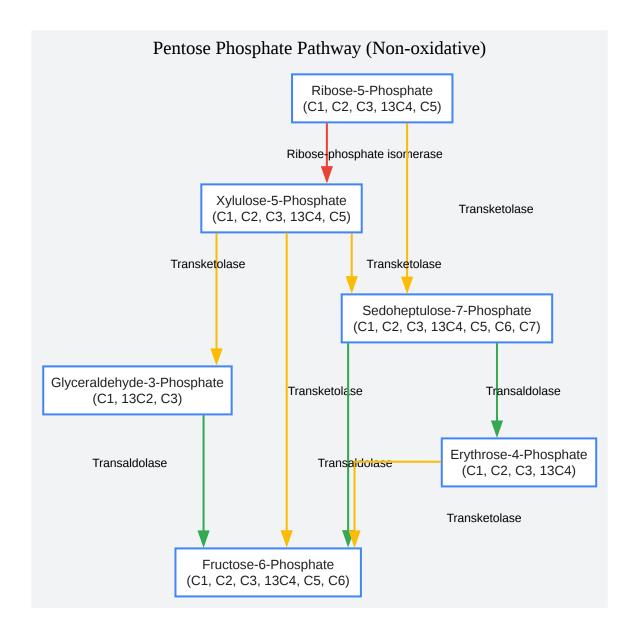


A typical workflow for a **D-Ribose-13C-4** labeling experiment followed by NMR analysis involves several key steps: cell culture and labeling, quenching of metabolism, metabolite extraction, and finally, NMR data acquisition and analysis.[3]









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- To cite this document: BenchChem. [Application Notes and Protocols for D-Ribose-13C-4 in NMR Spectroscopy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12401262#using-d-ribose-13c-4-in-nmr-spectroscopy]

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